

Secoisolariciresinol Diglucoside: A Comprehensive Technical Guide on its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: *Secoisolariciresinol diglucoside*

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Abstract

Secoisolariciresinol diglucoside (SDG), a prominent lignan found in flaxseed, has garnered significant attention for its potential health benefits, including antioxidant, anti-inflammatory, and phytoestrogenic activities. A thorough understanding of its chemical structure and stereochemistry is paramount for elucidating its mechanism of action and for the development of novel therapeutics. This technical guide provides an in-depth analysis of the chemical architecture of SDG, including its stereochemical configuration. It details experimental methodologies for its extraction, purification, and structural characterization, and presents key quantitative data in a clear, tabular format. Furthermore, this guide illustrates the metabolic and signaling pathways associated with SDG's biological activity using Graphviz diagrams.

Chemical Structure and Stereochemistry

Secoisolariciresinol diglucoside (IUPAC name: (2R,3R)-2,3-bis[(4-hydroxy-3-methoxyphenyl)methyl]-1,4-butanediyl bis-β-D-glucopyranoside) is a glycosylated lignan with the chemical formula $C_{32}H_{46}O_{16}$ and a molecular weight of 686.7 g/mol .^[1] The core of the molecule is the aglycone, secoisolariciresinol (SECO), which consists of a dibenzylbutane skeleton. Specifically, it is a symmetrical dimer where two 3-(4-hydroxy-3-methoxyphenyl)propyl units are linked at the C8 and C8' positions.^[2]

The stereochemistry of the chiral centers at C8 and C8' is of critical importance. The naturally predominant and biologically active form of SDG possesses the (8R,8'R) or (2R,3R) configuration.[3] Two glucose moieties are attached to the hydroxyl groups at the C9 and C9' positions via β -glycosidic linkages.[2]

Table 1: Physicochemical Properties of **Secoisolariciresinol Diglucoside**

Property	Value	Reference
IUPAC Name	(2R,3R)-2,3-bis[(4-hydroxy-3-methoxyphenyl)methyl]-1,4-butanediyl bis- β -D-glucopyranoside	[4]
CAS Number	158932-33-3	[4]
Chemical Formula	C ₃₂ H ₄₆ O ₁₆	[1]
Molecular Weight	686.7 g/mol	[1]
Stereochemistry	(8R,8'R) or (2R,3R)	[3]

Quantitative Spectroscopic Data

The structural elucidation of SDG has been primarily achieved through Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The complete assignment of the ¹H and ¹³C NMR spectra provides a detailed fingerprint of the molecule's structure.

Table 2: ¹H and ¹³C NMR Chemical Shifts for **Secoisolariciresinol Diglucoside**

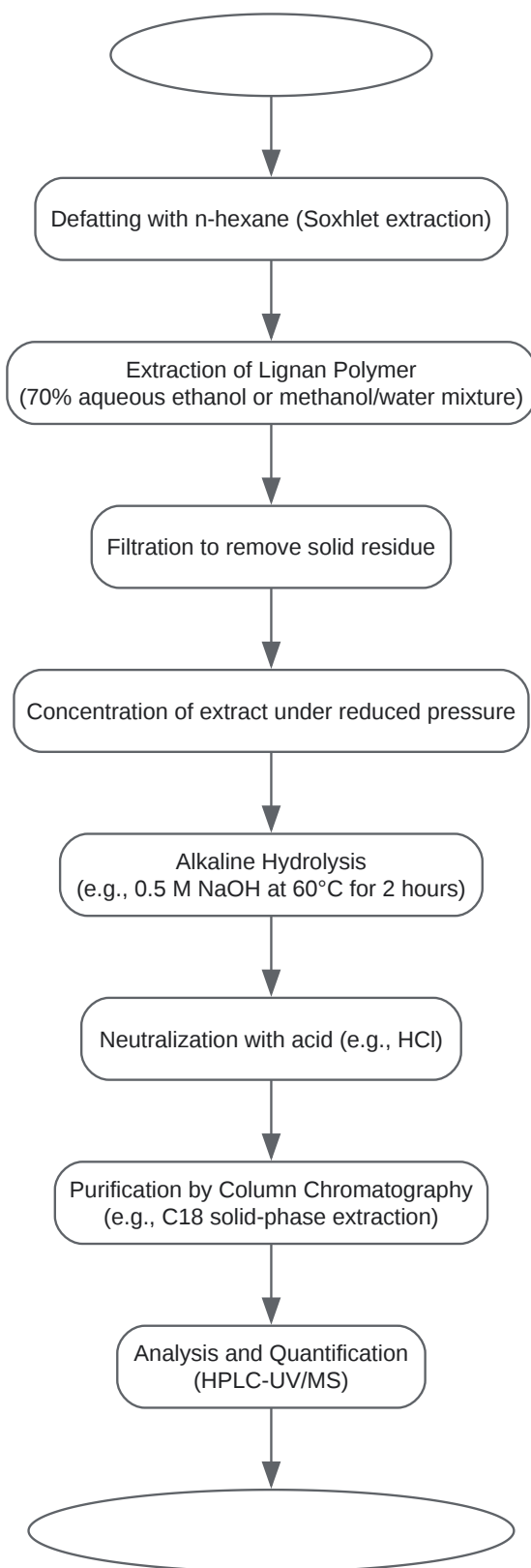
Data extracted from Chimichi et al., Magnetic Resonance in Chemistry, 1999.[2]

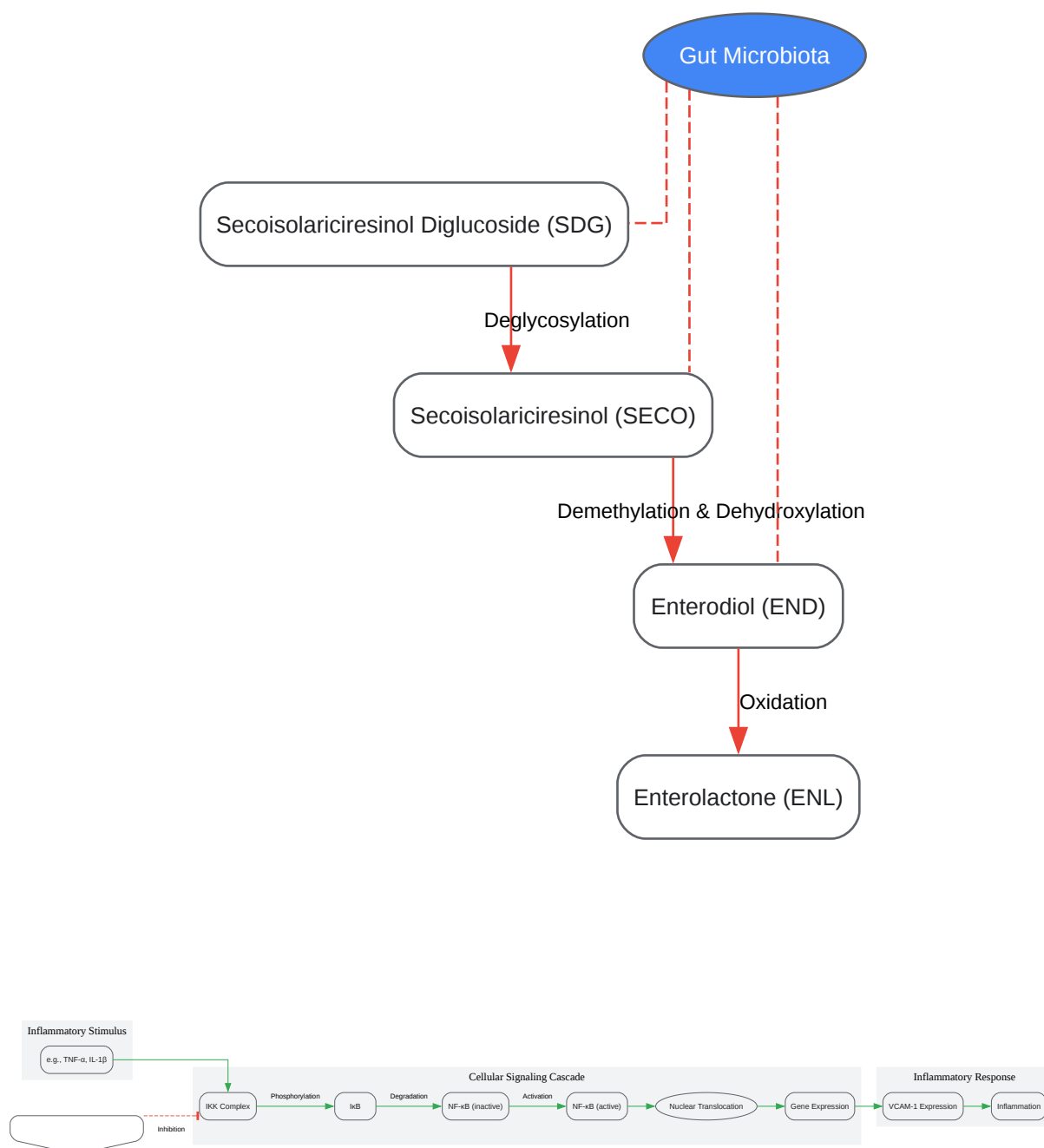
Atom No.	¹ H Chemical Shift (δ, ppm)	Coupling Constant (J, Hz)	¹³ C Chemical Shift (δ, ppm)
Aglycone Moiety			
7, 7'	2.58 (dd)	13.5, 5.5	39.4
2.50 (dd)	13.5, 8.0		
8, 8'	1.82 (m)	46.2	
9, 9'	3.68 (dd)	9.5, 5.5	74.8
3.38 (dd)	9.5, 7.0		
1, 1'	-	-	133.2
2, 2'	6.79 (d)	8.0	113.3
3, 3'	-	-	148.1
4, 4'	-	-	145.4
5, 5'	6.66 (d)	8.0	115.9
6, 6'	6.65 (s)	122.3	
OCH ₃	3.81 (s)	56.4	
Glucoside Moiety			
1"	4.28 (d)	7.5	104.3
2"	3.10 (t)	8.0	75.2
3"	3.28 (t)	9.0	78.0
4"	3.19 (t)	9.0	71.7
5"	3.25 (m)	77.9	
6"	3.80 (dd)	12.0, 2.0	62.8
3.62 (dd)	12.0, 5.5		

Experimental Protocols

Extraction and Isolation of Secoisolariciresinol Diglucoside from Flaxseed

The following protocol is a synthesized methodology based on established procedures for the extraction and purification of SDG from flaxseed.[\[5\]](#)[\[6\]](#)[\[7\]](#)





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References

- 1. Emerging Roles of Vascular Cell Adhesion Molecule-1 (VCAM-1) in Immunological Disorders and Cancer [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. On-line liquid-chromatography-nuclear magnetic resonance spectroscopy-mass spectrometry coupling for the separation and characterization of secoisolariciresinol diglucoside isomers in flaxseed - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Secoisolariciresinol diglucoside - Wikipedia [en.wikipedia.org]
- 5. iosrjournals.org [iosrjournals.org]
- 6. researchgate.net [researchgate.net]
- 7. Secoisolariciresinol Diglucoside with Antioxidant Capacity from Flaxseed: A Study on Microwave-Assisted Germination Optimization | MDPI [mdpi.com]
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